

Technical Guide: 5,6-Dimethoxypyridine-2-Acrylate Ester[1]

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Compound of Interest

Compound Name: Methyl 3-(5,6-dimethoxypyridin-2-yl)acrylate

CAS No.: 1138444-25-3

Cat. No.: B1421160

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Executive Summary

This technical guide profiles Alkyl 3-(5,6-dimethoxypyridin-2-yl)acrylate, a specialized heterocyclic building block characterized by a "push-pull" electronic system.[1] The molecule features an electron-rich pyridine core (donated by 5,6-dimethoxy substituents) coupled with an electron-deficient acrylate tail.[1] This unique electronic profile makes it a critical intermediate in the synthesis of fused heterocyclic therapeutics (e.g., quinolizidines for kinase inhibition) and pH-responsive functional polymers.[1]

This guide details the physicochemical properties, validated synthetic routes (Heck coupling and HWE olefination), and downstream applications of this scaffold, designed for researchers in medicinal and polymer chemistry.

Part 1: Structural & Physicochemical Profile[1]

The 5,6-dimethoxypyridine-2-acrylate ester represents a specific regioisomer where the electronic density is heavily modulated by the methoxy groups.[1]

Electronic Architecture

- The "Push" (Donors): The methoxy groups at positions 5 and 6 act as strong electron-donating groups (EDGs) via resonance (+M effect).[1] The 6-methoxy group, adjacent to the nitrogen, creates an imide-like character, significantly increasing the basicity of the pyridine nitrogen compared to the unsubstituted analog.
- The "Pull" (Acceptor): The 2-acrylate moiety is a Michael acceptor.[1] However, the electron donation from the ring reduces the electrophilicity of the β -carbon, making it less reactive to nucleophiles than a standard cinnamate, but highly reactive in electrocyclic ring closures.

Key Properties Table[2]

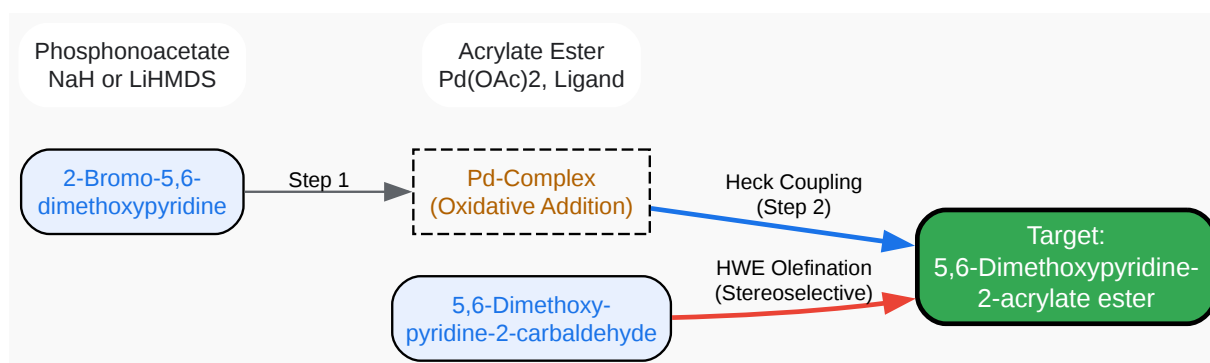
Property	Value / Characteristic	Mechanistic Insight
Molecular Formula	(Methyl ester)	--
Molecular Weight	223.23 g/mol	--
LogP (Predicted)	~1.8 - 2.1	Moderate lipophilicity suitable for CNS drug scaffolds.[1]
pKa (Conj. Acid)	~6.5 - 7.0	Elevated basicity due to 5,6-dimethoxy donation (Pyridine std pKa ~5.2).[1]
UV	~310-320 nm	Red-shifted (bathochromic) due to extended conjugation and auxochromic -OMe groups.[1]
Appearance	Pale yellow crystalline solid	Color arises from the and transitions.
Solubility	DCM, DMSO, MeOH, EtOAc	Poor solubility in water; requires protonation for aqueous solubility.

Part 2: Validated Synthetic Architectures

Two primary routes are established for this scaffold. The Heck Coupling is preferred for scale-up due to the availability of the halide precursor, while the Horner-Wadsworth-Emmons (HWE) route is used when stereochemical purity (

-isomer) is critical.[1]

Pathway Visualization (DOT)[1]



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Figure 1: Convergent synthetic strategies. The Heck route (Blue) utilizes aryl halides, while HWE (Red) utilizes aldehydes.

Part 3: Detailed Experimental Protocols

Protocol A: Palladium-Catalyzed Heck Coupling (Standard)

This protocol is optimized for the reaction between 2-bromo-5,6-dimethoxypyridine and methyl acrylate.[1]

Reagents:

- Substrate: 2-Bromo-5,6-dimethoxypyridine (1.0 eq)[1]
- Olefin: Methyl acrylate (1.5 eq)[1]

- Catalyst: Palladium(II) acetate () (5 mol%)[1]
- Ligand: Triphenylphosphine () (10 mol%) or for sterically demanding substrates.[1]
- Base: Triethylamine () (3.0 eq)[1]
- Solvent: Anhydrous DMF or Acetonitrile.[1]

Step-by-Step Methodology:

- Inert Setup: Flame-dry a Schlenk flask and purge with Argon (3 cycles). Oxygen exclusion is critical to prevent Pd-black precipitation [1].[1]
- Dissolution: Add the bromo-pyridine substrate, , and Phosphine ligand. Dissolve in anhydrous DMF (0.2 M concentration). Stir for 5 minutes to generate the active species in situ.
- Addition: Add Triethylamine followed by Methyl acrylate via syringe.
- Reflux: Heat the mixture to 90°C. Monitor via TLC (Mobile phase: 30% EtOAc/Hexanes). The electron-rich nature of the pyridine ring facilitates the oxidative addition step, typically resulting in reaction completion within 4-6 hours.[1]
- Workup: Cool to room temperature. Dilute with EtOAc and wash with water () to remove DMF. Wash organic layer with brine, dry over , and concentrate.

- Purification: Flash column chromatography (Silica gel). The product typically elutes after the starting material due to the polarity of the ester.

Protocol B: Reactivity & Cyclization (Quinolizidine Formation)

A primary application of this acrylate is the formation of fused bicyclic systems via hydrogenation and lactamization.

- Hydrogenation: Dissolve the acrylate ester in MeOH. Add 10% Pd/C (10 wt%). Stir under (1 atm) for 2 hours to reduce the alkene to the alkane.
- Cyclization: If the pyridine nitrogen is unprotected, thermal treatment or acid catalysis can induce intramolecular cyclization (attacking the ester) to form a quinolizidinone core, a frequent scaffold in alkaloid synthesis.

Part 4: Pharmaceutical & Polymer Applications[1][3] Medicinal Chemistry: Kinase & GPCR Scaffolds

The 5,6-dimethoxy motif is a specific pharmacophore often used to mimic the adenosine ring or to interact with specific pockets in kinases (e.g., EGFR, VEGFR).

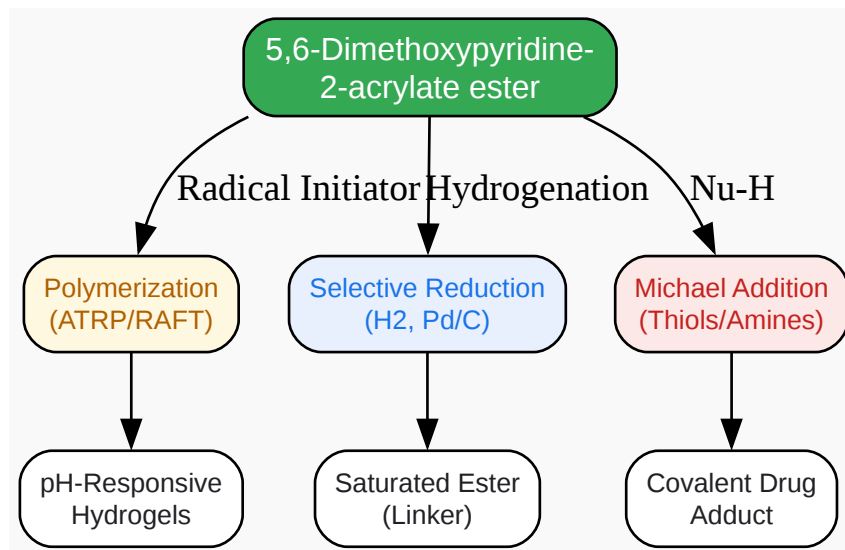
- Mechanism: The acrylate tail serves as a "warhead" precursor.[1] It can be left as a Michael acceptor to covalently bind cysteine residues (Targeted Covalent Inhibitors), or reduced to a flexible linker.
- Reference Drug Class: Similar substituted pyridine acrylates appear in the synthesis of P2X3 antagonists (related to Gefapixant analogs) and various tyrosine kinase inhibitors [2].

Functional Polymers (ATRP)

The pyridine nitrogen allows this monomer to be protonated or quaternized, making it ideal for pH-responsive polymers.[1]

- Application: Block copolymers for drug delivery.[1] At low pH (tumor microenvironment), the pyridine protonates, causing the polymer chain to expand and release the payload [3].

Reactivity Logic Diagram (DOT)



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Figure 2: Divergent reactivity profiles.^[1] The scaffold serves as a monomer, a linker precursor, or a covalent warhead.

References

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